

# Tridecyl Phosphite: A Technical Guide to Regulatory and Safety Information

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## Compound of Interest

Compound Name: *Tridecyl phosphite*

Cat. No.: *B147561*

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This technical guide provides an in-depth overview of the regulatory and safety data for **tridecyl phosphite**. The term "**tridecyl phosphite**" can refer to several structurally related substances, primarily distinguished by their CAS numbers and the isomeric form of the tridecyl group. This document synthesizes available data for the most common variants to support informed handling, risk assessment, and compliance.

## Chemical Identification and Physicochemical Properties

**Tridecyl phosphite** is a category of organophosphorus compounds used primarily as stabilizers and antioxidants in plastics, such as PVC, and in other industrial applications. The specific identity and properties can vary depending on the isomer of the alcohol used in manufacturing. Key identifiers for common **tridecyl phosphite** compounds are listed below.

Property	Tris(decyl) phosphite	Tris(isodecyl) phosphite	Tris(isotridecyl) phosphite	Tris(tridecyl) phosphite
Synonyms	Phosphorous acid, tris(decyl) ester	Phosphorous acid, triisodecyl ester	Phosphorous acid, triisotridecyl ester	Phosphorous acid, tri-C12-15-alkyl esters
CAS Number	2929-86-4	25448-25-3	77745-66-5	68610-62-8
EC Number	220-895-3	246-998-3[1]	278-758-9	271-870-9[2]
Molecular Formula	C <sub>30</sub> H <sub>63</sub> O <sub>3</sub> P[3]	C <sub>30</sub> H <sub>63</sub> O <sub>3</sub> P[4]	C <sub>39</sub> H <sub>81</sub> O <sub>3</sub> P[4]	C <sub>39</sub> H <sub>81</sub> O <sub>3</sub> P
Molecular Weight	502.80 g/mol [3]	502.8 g/mol [4]	629.03 g/mol [4]	629.03 g/mol
Physical State	Liquid	Liquid	Clear Liquid[4]	Liquid
Flash Point	281.3°C[5]	No data available	154°C (closed cup)[6]	>110°C (>230°F) [7]
Density	No data available	No data available	0.88 g/cm <sup>3</sup> at 25°C[6]	0.89 g/mL at 25°C[7]
Water Solubility	Insoluble	Insoluble	Practically insoluble[6]	Insoluble

## Regulatory Status

**Tridecyl phosphite** and its isomers are subject to various chemical regulations globally. Their status on key inventories determines their legality for manufacture, import, and use in different regions.

Regulatory List	Tris(decyl) phosphite (2929-86-4)	Tris(isodecyl) phosphite (25448-25-3)	Tris(isotridecyl) phosphite (77745-66-5)	Tris(tridecyl) phosphite (68610-62-8)
EU REACH	Pre-registered	Registered[1]	Registered (FULL)[4]	Pre-registered
US TSCA	Listed[8]	Listed[4]	Listed (Active, PMN)	Listed[2]
Canada DSL	Listed	Listed	Listed	Listed
Australia AICIS	Listed	Listed[4]	Listed	Listed
China IECSC	Listed	Listed	Listed	Listed[2]
Japan ENCS	Listed	Listed (2-1894) [9]	Listed	Listed
Korea KECI	Listed	Listed	Listed	Listed

Additionally, Triisotridecyl phosphite (CAS 77745-66-5) is approved by the U.S. Food and Drug Administration (FDA) as a food contact substance (FCN No. 2335). It can be used as an antioxidant in vinyl chloride polymers and linear low-density polyethylene at levels up to 1% and 0.25% by weight, respectively, under specific conditions of use. However, it is not for use in contact with infant formula or human milk.[10]

## Hazard Classification and Safety Data

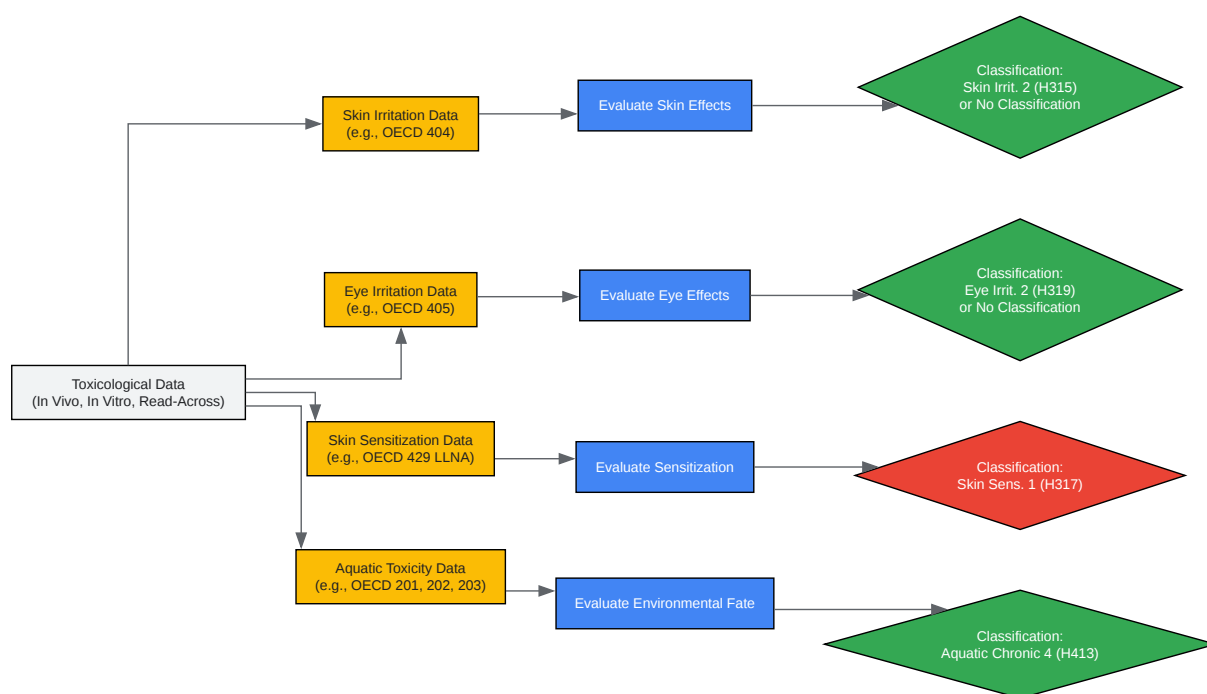
The hazard classification for **tridecyl phosphites** can be inconsistent across different suppliers and regulatory notifications, particularly concerning skin sensitization. The information below is aggregated from the European Chemicals Agency (ECHA) registration dossiers and other safety data sources.

## GHS Hazard Classification

Hazard Class	Tris(isodecyl) phosphite (25448-25-3)	Tris(isotridecyl) phosphite (77745-66-5)
Skin Corrosion/Irritation	Category 2 (H315: Causes skin irritation)	Not Classified
Serious Eye Damage/Irritation	Category 2 (H319: Causes serious eye irritation)	Not Classified
Skin Sensitization	Category 1 (H317: May cause an allergic skin reaction)	Category 1 (H317: May cause an allergic skin reaction)[11]
Aquatic Hazard (Chronic)	Category 4 (H413: May cause long lasting harmful effects to aquatic life)	Category 4 (H413: May cause long lasting harmful effects to aquatic life)[11]

Note: Data for other CAS numbers is less consistent. For instance, PubChem data for tris(tridecan-1-yl) phosphite (a related substance) indicates that 50% of notifications to the ECHA C&L inventory report it as a skin sensitizer (H317), while 50% report it as not meeting hazard criteria.

The logical workflow for GHS classification based on available evidence is depicted below.



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Caption: GHS hazard classification workflow for **tridecyl phosphite**.

## Toxicological Data Summary

Quantitative toxicity data is limited and often relies on analogue substances. The most complete data sets are available for the REACH-registered triisodecyl and triisotridecyl phosphites. A significant finding is the absence of established occupational exposure limits

(OELs), such as OSHA PELs or ACGIH TLVs, for any of the common **tridecyl phosphite** isomers.<sup>[7][11][12]</sup>

Endpoint	Result	Species	Substance (CAS No.)
Acute Oral Toxicity	LD50 > 2,000 mg/kg bw	Rat	Triisotridecyl phosphite (77745-66-5) <sup>[13]</sup>
Acute Dermal Toxicity	LD50 > 5,000 mg/kg bw	Rabbit	Analogue: Isodecyl diphenyl phosphite <sup>[14]</sup>
Acute Inhalation Toxicity	LC50 > 12.6 mg/L (1 hr)	Rat	Triisotridecyl phosphite (77745-66-5) <sup>[13]</sup>
Skin Irritation	Irritating	Rabbit	Triisodecyl phosphite (25448-25-3)
Eye Irritation	Irritating	Rabbit	Triisodecyl phosphite (25448-25-3)
Skin Sensitization	Sensitizing (Weak)	Mouse	Triisodecyl phosphite (25448-25-3)
Mutagenicity	Not mutagenic	In vitro	Analogue: Isodecyl diphenyl phosphite <sup>[14]</sup>
Repeated Dose Toxicity	NOAEL = 15 mg/kg bw/day	Rat	Analogue: Isodecyl diphenyl phosphite <sup>[14]</sup>

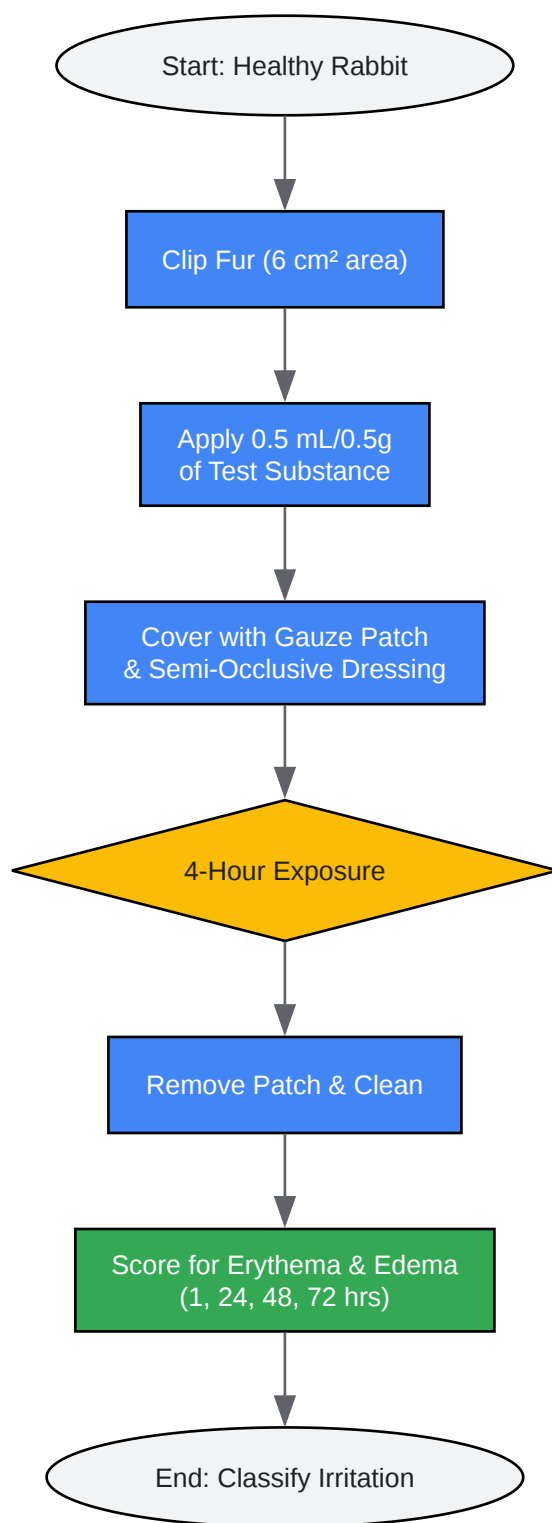
## Experimental Protocols

Detailed protocols for the toxicological studies summarized above are typically proprietary. However, the studies are generally conducted according to internationally recognized guidelines from the Organisation for Economic Co-operation and Development (OECD). Below are brief descriptions of the standard methodologies for key endpoints.

## Acute Dermal Irritation/Corrosion (based on OECD Guideline 404)

This test evaluates the potential of a substance to cause reversible (irritation) or irreversible (corrosion) skin damage.

- **Test System:** Healthy young adult albino rabbits (at least three animals).
- **Procedure:** A small amount (0.5 mL of liquid or 0.5 g of solid) of the test substance is applied to a clipped patch of skin (approx. 6 cm<sup>2</sup>). The patch is covered with a gauze dressing and semi-occlusive bandage for a 4-hour exposure period.
- **Observation:** After patch removal, the skin is examined for erythema (redness) and oedema (swelling) at 1, 24, 48, and 72 hours. Observations may continue for up to 14 days to assess the reversibility of effects.
- **Scoring:** The reactions are scored on a scale (typically 0-4 for both erythema and oedema). A Primary Dermal Irritation Index (PDII) is calculated to classify the substance.



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Caption: Standard experimental workflow for an OECD 404 skin irritation test.



## Skin Sensitization: Local Lymph Node Assay (based on OECD Guideline 429)

The Local Lymph Node Assay (LLNA) is the preferred method for determining the skin sensitization potential of a chemical. It measures the proliferation of lymphocytes in the lymph nodes draining the site of chemical application.

- **Test System:** Mice (typically female CBA/Ca or CBA/J strain), with a minimum of four animals per dose group and a control group.
- **Procedure:** The test substance is prepared in a suitable vehicle (e.g., acetone/olive oil) at a minimum of three concentrations. The substance is applied to the dorsal surface of each ear for three consecutive days.
- **Measurement:** Five days after the first application, a solution of  $^3\text{H}$ -methyl thymidine is injected intravenously. Several hours later, the animals are euthanized, and the draining auricular lymph nodes are excised. A single-cell suspension of lymph node cells is prepared, and the incorporation of  $^3\text{H}$ -methyl thymidine (a measure of cell proliferation) is determined by scintillation counting.
- **Endpoint:** A Stimulation Index (SI) is calculated for each dose group by dividing the mean proliferation in the test group by the mean proliferation in the vehicle control group. A substance is classified as a sensitizer if the SI is 3 or greater.

## Safe Handling and Personal Protective Equipment (PPE)

Given the potential for skin irritation and sensitization, appropriate measures must be taken when handling **tridecyl phosphite**.

- **Engineering Controls:** Handle in a well-ventilated place. Use process enclosures or local exhaust ventilation to minimize airborne exposure.<sup>[7]</sup>
- **Eye/Face Protection:** Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.<sup>[8]</sup>

- Skin Protection: Wear impervious clothing. Handle with chemical-resistant gloves (e.g., nitrile rubber) that have been inspected prior to use.
- Respiratory Protection: If ventilation is inadequate or if mists/vapors are generated, use a full-face respirator with an appropriate cartridge.
- Hygiene: Wash hands thoroughly after handling and before eating, drinking, or smoking. Routinely wash work clothing to remove contaminants.[7]

This guide provides a summary of publicly available regulatory and safety information on **tridecyl phosphite**. Users are strongly encouraged to consult the specific Safety Data Sheet (SDS) for the particular product they are using and to refer to the ECHA registration dossiers for the most comprehensive data.

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### Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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